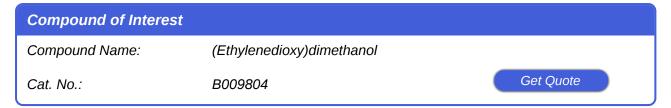


# An In-depth Technical Guide to Ethylene Glycol Bis(semiformal)

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For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

Ethylene glycol bis(semiformal), scientifically known as **(Ethylenedioxy)dimethanol**, is a formaldehyde-releasing preservative with broad-spectrum antimicrobial activity. This document provides a comprehensive overview of its discovery and history, detailed chemical and physical properties, established synthesis protocols, and analytical methodologies. It is intended to serve as a technical guide for professionals in research, and development, particularly in fields requiring effective biocidal agents.

#### Introduction

Ethylene glycol bis(semiformal), registered under CAS number 3586-55-8, is a versatile biocide employed in a variety of aqueous systems to prevent microbial contamination.[1][2][3] Its efficacy stems from its ability to slowly release formaldehyde, a potent antimicrobial agent, ensuring sustained protection against a wide range of microorganisms, including bacteria, fungi, and yeasts.[2][4] This controlled release mechanism makes it a valuable preservative in industrial applications such as adhesives, coatings, polymer emulsions, and metalworking fluids.[2][5]

## **Discovery and History**



The precise date and discoverer of Ethylene glycol bis(semiformal) are not well-documented in publicly available literature. However, its development can be situated within the broader history of formaldehyde and formaldehyde-releasing preservatives. Formaldehyde itself was first reported in 1859, and its preservative properties were recognized in the late 19th century. The use of formaldehyde-releasing compounds emerged from the need to harness the antimicrobial power of formaldehyde while minimizing its volatility and irritation potential. These "formaldehyde donors" provide a slow, controlled release of the active substance, offering a more favorable safety and handling profile. Ethylene glycol bis(semiformal) is one such compound, likely developed as part of the ongoing innovation in the field of industrial biocides.

## **Chemical and Physical Properties**

Ethylene glycol bis(semiformal) is a colorless to light yellow liquid.[1][6] A summary of its key quantitative properties is presented in Table 1.

Table 1: Chemical and Physical Properties of Ethylene Glycol Bis(semiformal)



Property	Value	Reference(s)	
Chemical Formula	C4H10O4	[1][7]	
Molecular Weight	122.12 g/mol	[1]	
Appearance	Colorless to yellowish transparent liquid	[1][6]	
Density	1.180 - 1.260 g/mL at 25°C	[1][6]	
Boiling Point	90 °C to 158.8 °C	[1][7][8]	
Melting Point	-76.5 °C	[8]	
Flash Point	8 °C to 85 °C	[1][7][8]	
Refractive Index	1.430 - 1.443 at 20°C	[6][7]	
pH (1% in deionized water)	7.0 - 8.0 at 20°C	[6]	
Viscosity (kinematic)	34.5 mm²/s at 20°C; 13.9 mm²/s at 40°C [8]		
Vapor Pressure	2.5 hPa at 20°C; 3.7 hPa at 25°C	[8]	
Solubility in Water	Miscible in all proportions	[6]	
Partition Coefficient (log Pow)	0.35 at 25°C	[8]	
Formaldehyde Content	42 - 48%	[6]	

# Experimental Protocols Synthesis of Ethylene Glycol Bis(semiformal)

The primary synthesis route for Ethylene glycol bis(semiformal) is the acid-catalyzed condensation of ethylene glycol with a formaldehyde source.

- 4.1.1. Synthesis from Ethylene Glycol and Paraformaldehyde
- Reactants: Ethylene glycol, paraformaldehyde.



- Catalyst: Strong acid (e.g., sulfuric acid) or trimethylchlorosilane.
- Procedure:
  - In a reaction vessel equipped with a stirrer and a condenser, charge ethylene glycol.
  - Gradually add paraformaldehyde to the ethylene glycol while stirring.
  - Add a catalytic amount of the acid catalyst.
  - Heat the mixture, typically in the range of 80-140°C, while monitoring the reaction progress.[9]
  - The reaction produces Ethylene glycol bis(semiformal) and water.
  - Upon completion, the product can be purified by distillation under reduced pressure.

#### 4.1.2. Alternative Synthesis Routes

Alternative methods involve the reaction of ethylene glycol with dimethyl sulfoxide (DMSO) or dimethylformamide (DMF) in the presence of a strong acid catalyst, such as sulfuric acid.[10] These reactions also yield Ethylene glycol bis(semiformal) and byproducts.

### **Analytical Methods**

The characterization and quantification of Ethylene glycol bis(semiformal) and its potential impurities can be performed using standard analytical techniques.

- Gas Chromatography (GC): GC coupled with a Flame Ionization Detector (FID) or Mass Spectrometry (MS) is a suitable method for the quantitative analysis of the compound. Due to its polarity, derivatization may be required to improve chromatographic performance.
- High-Performance Liquid Chromatography (HPLC): HPLC can also be used for the analysis
  of Ethylene glycol bis(semiformal) and to monitor its hydrolysis to formaldehyde and ethylene
  glycol.[9]
- Spectroscopy:



- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H and <sup>13</sup>C NMR are essential for structural elucidation and purity assessment. A <sup>13</sup>C NMR study has been reported for the analysis of formaldehyde association in ethylene glycol solutions.[7]
- Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify the characteristic functional groups present in the molecule, such as the hydroxyl (-OH) and ether (C-O-C) groups.

## Signaling Pathways and Mechanism of Action

The primary mechanism of action of Ethylene glycol bis(semiformal) as a biocide is through the controlled release of formaldehyde via hydrolysis.[9]

Caption: Mechanism of action of Ethylene glycol bis(semiformal).

Formaldehyde is a highly reactive molecule that readily interacts with biological macromolecules. Inside a microbial cell, it forms cross-links with proteins and nucleic acids, disrupting essential cellular functions and leading to cell death. The slow release of formaldehyde from Ethylene glycol bis(semiformal) ensures a sustained antimicrobial effect at concentrations effective for preservation but with a reduced risk profile compared to the direct use of formaldehyde.

## **Applications**

Ethylene glycol bis(semiformal) is primarily used as an in-can preservative for a wide range of water-based products.[2][6]

Table 2: Applications of Ethylene Glycol Bis(semiformal)

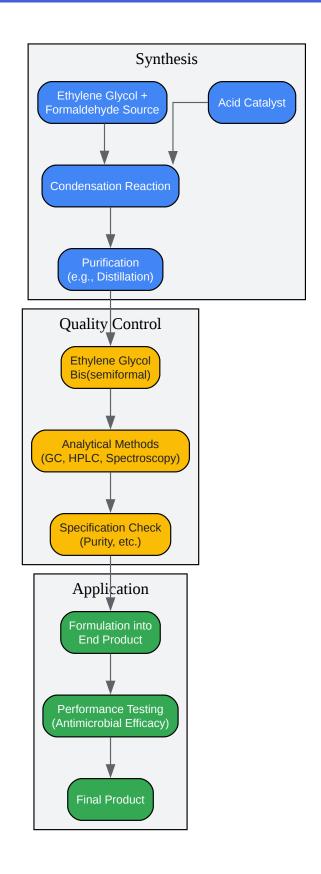


Application Area	Typical Use Concentration	Purpose	Reference(s)
Adhesives and Sealants	0.10% - 0.30%	Prevention of bacterial and fungal growth	[2]
Paints and Coatings	0.10% - 0.30%	In-can preservation, head space protection	[2]
Polymer Emulsions	0.10% - 0.30%	Microbial stabilization	[2]
Metalworking Fluids	0.10% - 0.30%	Control of microbial contamination	[2]
Pigment Slurries	0.005% - 0.5%	Preservation	[11]
Detergents and Thickeners	-	Antimicrobial agent	[6]
Concrete Additives	-	Preservation	[6]

# **Logical Relationships and Workflows**

The development and application of Ethylene glycol bis(semiformal) follow a logical workflow from synthesis to formulation and quality control.





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Caption: Development and application workflow for Ethylene glycol bis(semiformal).



#### Conclusion

Ethylene glycol bis(semiformal) is an effective and widely used formaldehyde-releasing preservative. Its synthesis is well-established, and its chemical and physical properties are characterized. The controlled release of formaldehyde provides a durable and broad-spectrum antimicrobial action, making it a valuable component in the preservation of a multitude of water-based industrial products. This guide provides essential technical information for professionals working with this compound, from its synthesis and analysis to its application and mechanism of action. Further research into green and sustainable synthesis routes could enhance its environmental profile.[9]

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